

Technical Support Center: High-Purity Pentylcyclohexane for Research Applications

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Compound of Interest

Compound Name: Pentylcyclohexane

Cat. No.: B1580667

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Welcome to the technical support center for high-purity **pentylcyclohexane**. This resource is designed to assist researchers, scientists, and drug development professionals in utilizing **pentylcyclohexane** effectively in their experiments. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during storage, handling, and experimental use.

High-Purity Pentylcyclohexane Supplier Overview

For research and drug development purposes, it is crucial to source high-purity **pentylcyclohexane** (CAS No: 4292-92-6). The quality and purity of the solvent can significantly impact experimental outcomes. Below is a summary of representative suppliers offering high-purity **pentylcyclohexane**.

Supplier	Purity Specification	Notes
Santa Cruz Biotechnology	≥98%	For Research Use Only. Not intended for diagnostic or therapeutic use. Classified as a Dangerous Good for transport.[1]
Fisher Scientific	98%	Part of the Thermo Scientific Chemicals brand, formerly Alfa Aesar. Recommended storage at ambient temperatures.[2]
TCI America	≥98%	For experimental/research use only.

Note: Always refer to the Certificate of Analysis (CoA) provided by the supplier for lot-specific purity data and impurity profiles.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage and handling conditions for high-purity **pentylcyclohexane**?

A1: To maintain its purity and stability, **pentylcyclohexane** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[3] It is incompatible with strong oxidizing agents, so it should be stored separately from such chemicals.[4] Always handle **pentylcyclohexane** in a well-ventilated area or under a fume hood, and use appropriate personal protective equipment (PPE), including gloves and safety goggles.[3]

Q2: What are the common impurities that can be found in **pentylcyclohexane**, and how can they affect my experiments?

A2: While suppliers provide high-purity **pentylcyclohexane**, trace impurities can still be present. Potential impurities could include other isomers of **pentylcyclohexane**, residual starting materials from synthesis, or degradation products. The presence of these impurities can lead to side reactions, affect reaction kinetics, or interfere with analytical measurements.

For sensitive applications, it is advisable to perform a purity analysis using methods like Gas Chromatography-Mass Spectrometry (GC-MS) to identify and quantify any impurities.[5]

Q3: How can I verify the purity of my **pentylcyclohexane** before use?

A3: The most reliable method for verifying the purity of **pentylcyclohexane** is through analytical techniques such as Gas Chromatography (GC) with a Flame Ionization Detector (FID) for quantitative analysis and GC-MS for impurity identification.[5][6] The Certificate of Analysis from the supplier provides initial purity data, but for highly sensitive experiments, in-house verification is recommended.

Troubleshooting Guide

Below are common problems that researchers may encounter when using **pentylcyclohexane** in their experiments, along with potential causes and solutions.

Problem	Potential Cause	Suggested Solution
Unexpected side products in a reaction.	1. Presence of reactive impurities in pentylcyclohexane.2. Reaction with the solvent under specific experimental conditions (e.g., high temperature, presence of a strong catalyst).	1. Verify the purity of the pentylcyclohexane using GC-MS. If impurities are detected, consider purifying the solvent before use.2. Review the reaction conditions. If pentylcyclohexane is suspected to be reacting, consider using a more inert solvent.
Poor solubility of a polar reagent.	Pentylcyclohexane is a non-polar solvent and may not be suitable for dissolving highly polar compounds.	1. Consider using a co-solvent to increase the polarity of the solvent system.2. If possible, modify the reagent to increase its solubility in non-polar solvents.
Inconsistent reaction yields or rates.	1. Variability in the purity of different batches of pentylcyclohexane.2. Presence of water or other contaminants in the solvent.	1. Always use pentylcyclohexane from the same supplier and, if possible, the same batch for a series of experiments.2. Ensure the solvent is properly dried before use if the reaction is sensitive to moisture.
Difficulty in removing pentylcyclohexane after reaction.	Pentylcyclohexane has a relatively high boiling point (around 203-204°C), which can make it difficult to remove by simple evaporation.	1. Use a rotary evaporator under high vacuum and moderate heat.2. For small-scale reactions, consider purification by column chromatography to separate the product from the solvent.

Experimental Protocols

Protocol 1: Quality Control of **Pentylcyclohexane** using GC-MS

This protocol outlines a general procedure for the analysis of high-purity **pentylcyclohexane** to identify potential impurities.

1. Sample Preparation:

- Dilute a small amount of the **pentylcyclohexane** sample in a high-purity volatile solvent like hexane.

2. GC-MS Instrumentation and Conditions:

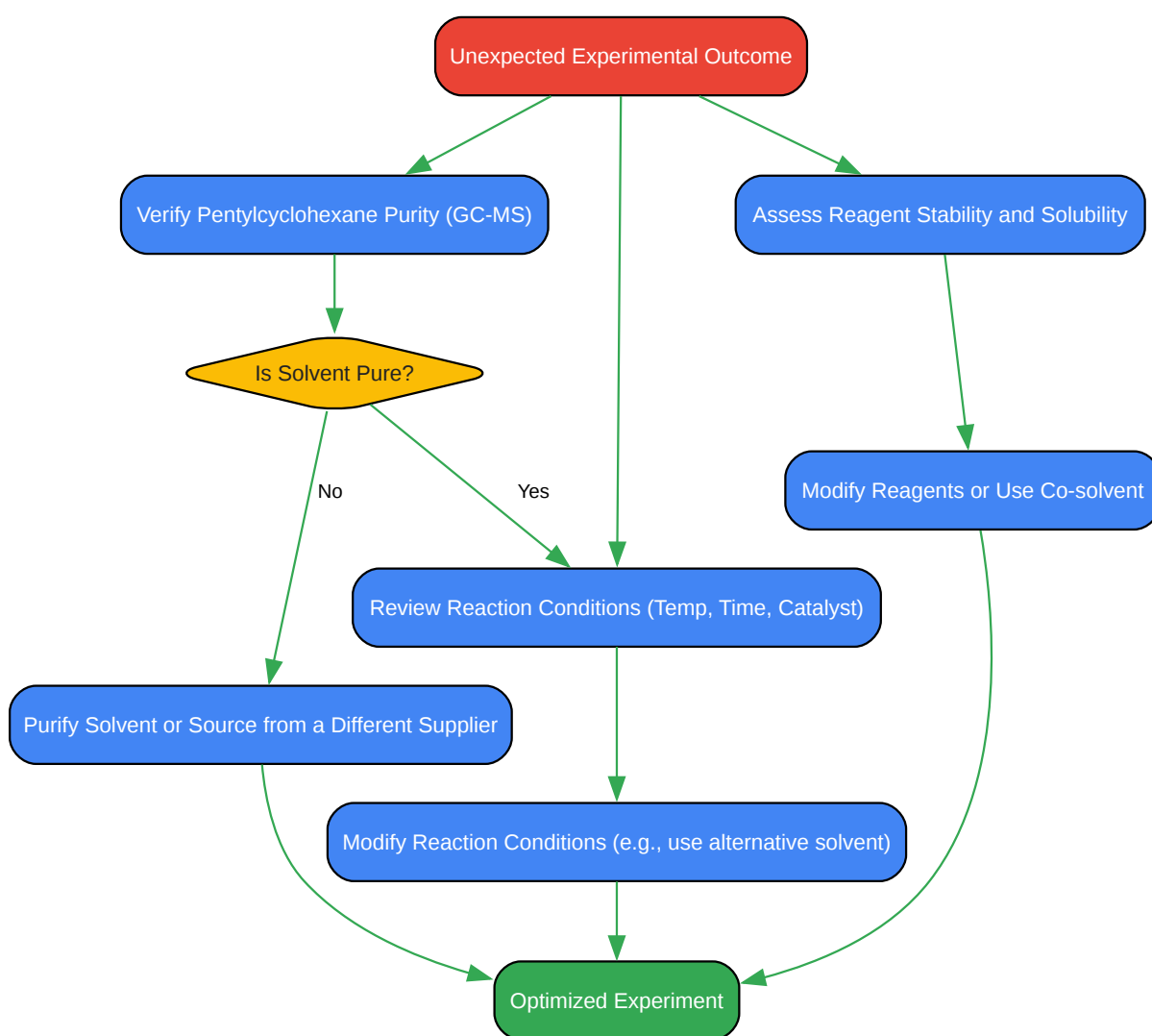
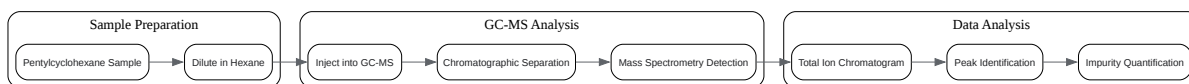
- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Inlet Temperature: 250°C.
- Oven Program: Start at 50°C, hold for 2 minutes, then ramp to 250°C at 10°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injection Volume: 1 μ L.
- MS Source Temperature: 230°C.
- MS Quadrupole Temperature: 150°C.
- Scan Range: 40-400 m/z.

3. Data Analysis:

- Integrate the peaks in the total ion chromatogram.
- Identify the main peak corresponding to **pentylcyclohexane**.

- Identify any minor peaks by comparing their mass spectra with a library database (e.g., NIST).
- Quantify the impurities based on their peak areas relative to the main peak (assuming similar response factors).

Workflow for **Pentylcyclohexane** Quality Control



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